

# 4-Chloro-7-fluoroquinoline CAS number and properties

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## Compound of Interest

Compound Name: 4-Chloro-7-fluoroquinoline

Cat. No.: B1368884

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An In-Depth Technical Guide to **4-Chloro-7-fluoroquinoline**: Synthesis, Properties, and Applications in Fluoroquinolone Drug Discovery

## Authored by a Senior Application Scientist

### Foreword

In the landscape of modern medicinal chemistry, the quinoline scaffold stands as a cornerstone in the development of a vast array of therapeutic agents. Its versatile structure has given rise to numerous blockbuster drugs, particularly in the realm of infectious diseases. Among the myriad of quinoline derivatives, **4-Chloro-7-fluoroquinoline** has emerged as a pivotal building block, a critical intermediate in the synthesis of several potent fluoroquinolone antibiotics. This guide aims to provide researchers, scientists, and drug development professionals with a comprehensive technical overview of **4-Chloro-7-fluoroquinoline**, from its fundamental properties and synthesis to its strategic application in the creation of life-saving medicines. As a Senior Application Scientist, my objective is not merely to present data, but to offer insights into the causality behind the chemical principles and experimental choices that underpin the use of this important molecule.

## Core Compound Identification and Physicochemical Properties

The unique reactivity and structural features of **4-Chloro-7-fluoroquinoline** stem from its specific arrangement of atoms. A thorough understanding of its basic properties is the

foundation for its effective utilization in synthesis.

CAS Number: 391-82-2

Molecular Formula: C<sub>9</sub>H<sub>5</sub>ClFN

Molecular Weight: 181.59 g/mol

Property	Value	Source(s)
Appearance	White to off-white solid	--INVALID-LINK--
Melting Point	73-77 °C	--INVALID-LINK--
Boiling Point	~259.9 °C (Predicted)	--INVALID-LINK--
Solubility	Slightly soluble in chloroform and methanol	--INVALID-LINK--
InChI Key	TTXZTTXOYYOVEV-UHFFFAOYSA-N	--INVALID-LINK--

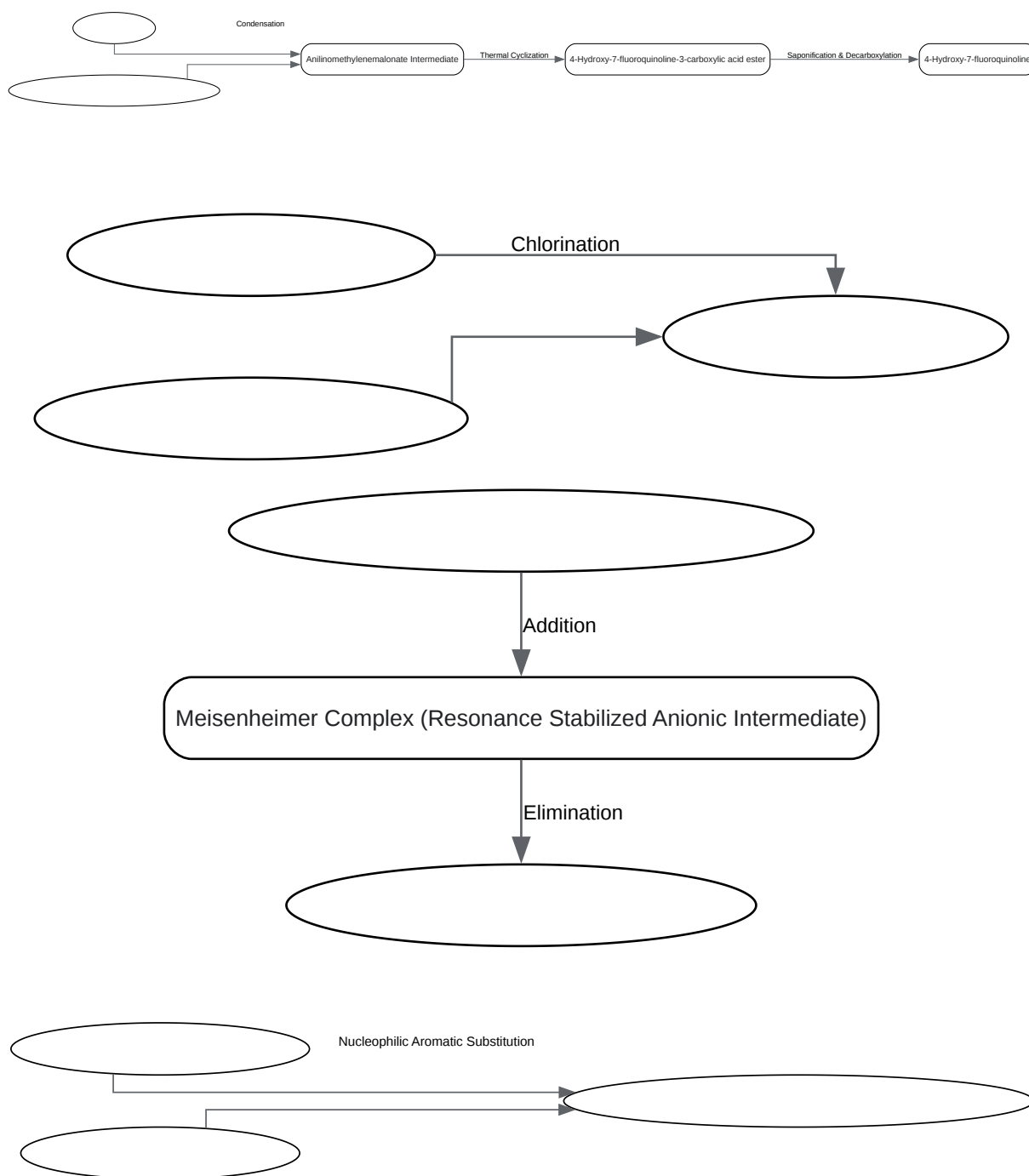
These properties are crucial for practical considerations in a laboratory setting, such as choosing appropriate solvents for reactions and purification, as well as for storage conditions.

## Strategic Synthesis of 4-Chloro-7-fluoroquinoline

The construction of the **4-Chloro-7-fluoroquinoline** molecule is a multi-step process that leverages classic organic reactions. The most common and industrially relevant approach is a modification of the Gould-Jacobs reaction, followed by a chlorination step.<sup>[1][2]</sup> This strategy is favored due to the availability of starting materials and the robustness of the reaction sequence.

### The Gould-Jacobs Reaction: Building the Quinolone Core

The Gould-Jacobs reaction is a powerful method for synthesizing quinolines from anilines and a malonic ester derivative.<sup>[1][3]</sup> In the case of **4-Chloro-7-fluoroquinoline**, the synthesis commences with 3-fluoroaniline.



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## References

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- 2. Synthesis of Fluoroquinolone Antibiotics [quimicaorganica.org]
- 3. Gould-Jacobs Reaction [drugfuture.com]
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